

# Essential Safety and Handling Guide for 3-(4-(Methoxycarbonyl)phenyl)propanoic Acid

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## Compound of Interest

Compound Name: Methyl isonicotinate-(CH<sub>2</sub>)<sub>2</sub>-COOH

Cat. No.: B12367971

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Disclaimer: The following safety and handling information is based on the known hazards of a structurally similar compound, Methyl Isonicotinate (CAS 2459-09-8). The requested compound, "**Methyl isonicotinate-(CH<sub>2</sub>)<sub>2</sub>-COOH**," which is more accurately named 3-(4-(methoxycarbonyl)phenyl)propanoic acid, is a distinct chemical entity. While its core structure includes the methyl isonicotinate moiety, the addition of a propanoic acid side chain may alter its chemical and toxicological properties. This guide should be used as a preliminary safety reference, and a comprehensive, substance-specific risk assessment is strongly recommended before handling.

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures to ensure laboratory safety and minimize risk for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

Based on the parent compound, Methyl Isonicotinate, 3-(4-(methoxycarbonyl)phenyl)propanoic acid is anticipated to be a combustible liquid that may cause skin, eye, and respiratory irritation.

[1][2][3][4][5][6]

Anticipated GHS Hazard Statements:

- H227: Combustible liquid.[1][2][3][4][5]

- H315: Causes skin irritation.[1][4][5][6][7]
- H319: Causes serious eye irritation.[1][4][5][6][7]
- H335: May cause respiratory irritation.[2][3][4][5]

## Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the primary defense against accidental exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields (conforming to EN166) or NIOSH-approved safety goggles.[1][8] A face shield may be necessary for splash-prone activities.[9]	Protects against splashes and airborne particles that can cause serious eye irritation.[6][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron is required.[7]	Prevents skin contact, which can lead to irritation.[6][7] Contaminated clothing must be removed and laundered before reuse.[5][7]
Respiratory Protection	To be used if ventilation is inadequate. A NIOSH/MSHA-approved respirator is recommended.[1][8]	Protects against inhalation of vapors or mists that may cause respiratory irritation.[2][3][4][5]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risk.

### Operational Plan: Step-by-Step Handling

- Preparation and Engineering Controls:
  - Work in a well-ventilated area, preferably within a laboratory fume hood.[8]

- Ensure that eyewash stations and safety showers are readily accessible.[1][8]
- Inspect all PPE for integrity before use.
- Handling the Chemical:
  - Avoid direct contact with skin and eyes.[3]
  - Do not inhale vapors or mists.[3][4]
  - Keep the container tightly closed when not in use.
  - Wash hands thoroughly after handling.[3][7]
  - Do not eat, drink, or smoke in the work area.

#### Disposal Plan

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Disposal Method: This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Always use a licensed professional waste disposal service.[3] Handle uncleaned containers as you would the product itself.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Situation	First Aid and Response Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[2][7] Seek immediate medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2] Remove all contaminated clothing. If skin irritation occurs, get medical advice/attention.[5][7]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[2][8] Seek medical attention if you feel unwell.[2][5]
Ingestion	Do NOT induce vomiting.[1][2] Rinse mouth with water and seek immediate medical attention.[3][4]
Spill or Leak	Evacuate the area. Remove all sources of ignition.[1][2] Use personal protective equipment.[2][3] Contain the spill with inert absorbent material (e.g., sand, earth) and collect it for disposal.[1][7] Prevent the spill from entering drains.[3]
Fire	Use water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or alcohol-resistant foam to extinguish.[2][8] Wear a self-contained breathing apparatus.[2][3]

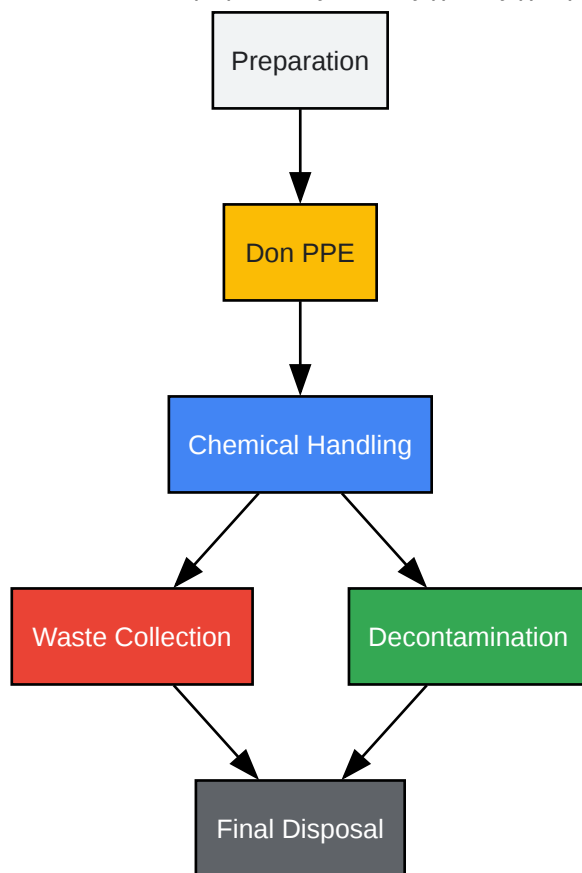
## Quantitative Data Summary

The following data is for the related compound, Methyl Isonicotinate (CAS 2459-09-8), and should be used for reference only.

Property	Value
Molecular Formula	C7H7NO2
Molecular Weight	137.14 g/mol
Physical State	Liquid[1]
Appearance	Colorless to Amber Liquid[1][7]
Boiling Point	207 - 209 °C (404.6 - 408.2 °F) @ 760 mmHg[1]
Melting Point	8.5 °C (47.3 °F)[1]
Flash Point	82 °C (179.6 °F)[1]
Specific Gravity	1.161[1]

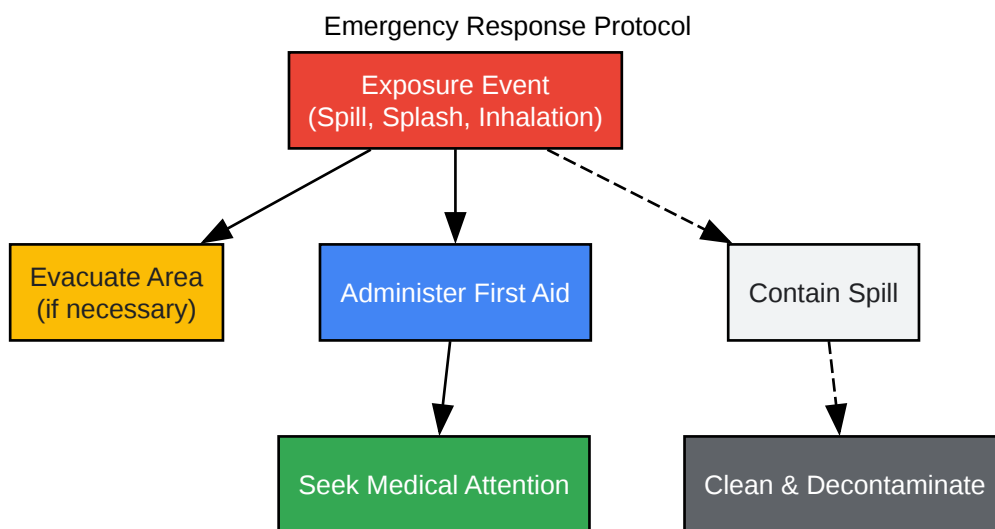
## Diagrams

## Handling Workflow for 3-(4-(methoxycarbonyl)phenyl)propanoic acid



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Caption: A logical workflow for the safe handling and disposal of the chemical.



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Caption: A flowchart outlining the immediate steps for emergency response.

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